

Safety and handling precautions for (3-Glycidoxypropyl)dimethylethoxysilane

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Compound of Interest

Compound Name: (3-Glycidoxypropyl)dimethylethoxysilane

Cat. No.: B096005

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An In-depth Technical Guide to the Safety and Handling of **(3-Glycidoxypropyl)dimethylethoxysilane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(3-Glycidoxypropyl)dimethylethoxysilane** (CAS No. 17963-04-1). The information is intended to support safe laboratory and manufacturing practices.

Chemical Identification

Identifier	Value
Chemical Name	(3-Glycidoxypropyl)dimethylethoxysilane
Synonyms	3-(2,3-EPOXYPROPOXYPROPYL)DIMETHYLETHOXY-SILANE, ethoxy-dimethyl-[3-(oxiran-2-ylmethoxy)propyl]silane
CAS Number	17963-04-1[1][2]
Molecular Formula	C10H22O3Si[1][2][3]
Molecular Weight	218.37 g/mol
Chemical Family	ORGANOETHOXY-SILANE[3]

Hazard Identification

This chemical is classified as a combustible liquid that causes skin and serious eye irritation.[3]

GHS Classification:

Classification	Code	Description
Flammable liquids	H227	Combustible liquid[3]
Skin irritation	H315	Causes skin irritation[3]
Serious eye irritation	H319	Causes serious eye irritation[3]
Harmful if swallowed	H302	Harmful if swallowed[1]

GHS Label Elements:

- Pictogram: GHS07 (Harmful/Irritant)[1][3]
- Signal Word: Warning[1][3]

Potential Health Effects:

- Inhalation: May cause irritation to the respiratory tract, with symptoms including coughing, headache, and nausea.[3][4]
- Skin Contact: Causes skin irritation.[3][4]
- Eye Contact: Causes serious eye irritation.[3][4]
- Ingestion: May be harmful if swallowed.[3][4] This product reacts with water in the stomach to form ethanol.[3][4]
- Chronic Effects: Upon contact with water, this compound liberates ethanol, which is known to have chronic effects on the central nervous system.[3][4]

First Aid Measures

Immediate medical attention is recommended in case of significant exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a comfortable breathing position. If feeling unwell, seek medical advice.[3][4]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3][4] Take off contaminated clothing and wash it before reuse.[5]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical advice/attention.[3][4]
Ingestion	Never give anything by mouth to an unconscious person. Get medical advice/attention.[3][4]

Note to Physician: This product reacts with water in the acidic contents of the stomach to form ethanol.[3][4][5]

Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and ensure safety.

Handling Precautions:

- Avoid all eye and skin contact.[3]
- Do not breathe vapor and mist.[3]
- Provide good ventilation in the process area to prevent the accumulation of vapors.[3]
- Ground/bond container and receiving equipment during transfer.[3]
- Use only non-sparking tools.[3]
- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking and when leaving work.[3]

Storage Conditions:

- Keep the container tightly closed.[3][4]
- Store in a well-ventilated place.[3][4]
- Store away from heat, open flames, and sparks.[3][4]
- Keep in a cool place.[3]

Incompatible Materials:

- Amines (can react exothermically)[3][4]
- Moisture[3][4]
- Water[3][4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling this chemical.

PPE Type	Specifications
Hand Protection	Neoprene or nitrile rubber gloves.[3][4]
Eye Protection	Chemical goggles. Contact lenses should not be worn.[3][4]
Skin and Body Protection	Wear suitable protective clothing.[3][4]
Respiratory Protection	NIOSH-certified organic vapor (black cartridge) respirator.[3][4]

Emergency eye wash fountains and safety showers should be available in the immediate vicinity of any potential exposure.[3][4]

Physical and Chemical Properties

Property	Value
Physical State	Liquid[3]
Appearance	Clear to slightly yellow liquid[2]
Boiling Point	100 °C @ 3 mmHg[6][7]
Density	0.95 g/mL at 25 °C[1][6][7]
Flash Point	87 °C (189 °F) - closed cup[1]
Refractive Index	n _{20/D} 1.434[6][7]

Stability and Reactivity

- Reactivity: Can react exothermically with amines.[3][4]
- Chemical Stability: Stable in sealed containers.[3][5]

- Possibility of Hazardous Reactions: Reacts with water and moisture in the air, liberating ethanol.[3][5] Hazardous polymerization may occur if heated to >120°C.[3]
- Conditions to Avoid: Heat, open flame, sparks.[3][5]
- Hazardous Decomposition Products: Ethanol, Organic acid vapors.[3][5]

Toxicological Information

The primary toxicological concerns are skin and eye irritation. Ingestion can lead to harmful effects due to the formation of ethanol.

Test	Result	Species
LD50 Oral (for a similar compound, (3-Glycidoxypropyl)methyldiethoxysilane)	> 2000 mg/kg	Rat[4]
LC50 Inhalation (for Ethanol)	124.7 mg/l/4h	Rat[4]

Disposal Considerations

- Waste Disposal Recommendations: May be incinerated. Dispose of in a safe manner in accordance with local/national regulations.[3][4]
- Ecology - Waste Materials: Avoid release to the environment.[4][5]

Experimental Protocol: Standard Operating Procedure for Handling

This protocol outlines a general procedure for the safe handling of **(3-Glycidoxypropyl)dimethylethoxysilane** in a research setting.

1. Pre-Experiment Preparation:

- Ensure the work area is well-ventilated, preferably within a chemical fume hood.
- Verify that an emergency shower and eyewash station are accessible.

- Assemble all necessary PPE: neoprene or nitrile gloves, chemical goggles, and a lab coat.
- Have a NIOSH-certified organic vapor respirator available.
- Prepare a spill kit with absorbent material.

2. Handling and Dispensing:

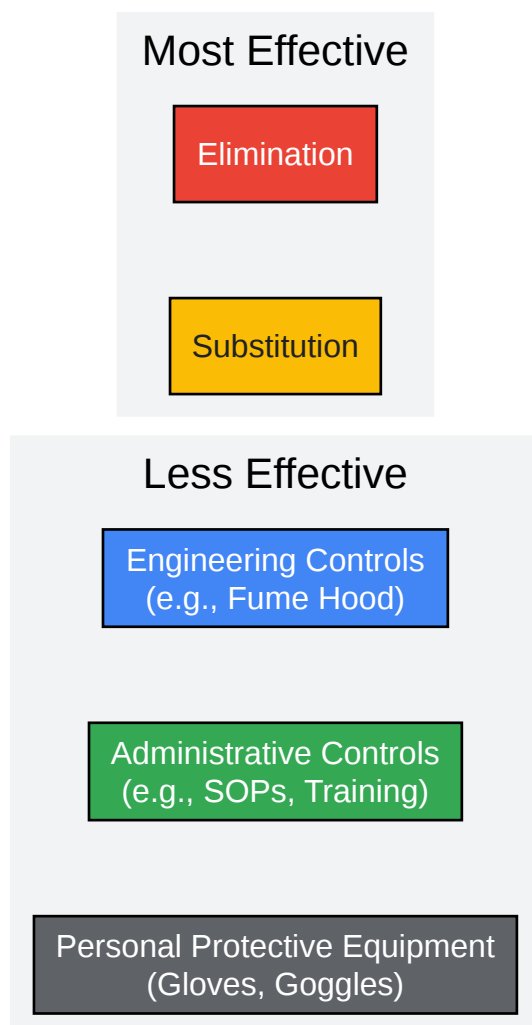
- Ground the container before transferring the liquid to prevent static discharge.
- Use only non-sparking tools for opening and closing containers.
- Dispense the required amount of the silane carefully, avoiding splashing.
- Keep the container tightly closed when not in use.

3. Post-Experiment:

- Decontaminate all equipment that came into contact with the chemical.
- Dispose of waste in a designated, labeled container for hazardous chemical waste.
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water.

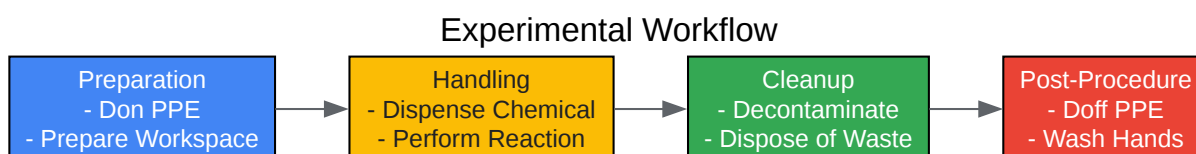
Visualizations

Hierarchy of Controls for Safe Handling



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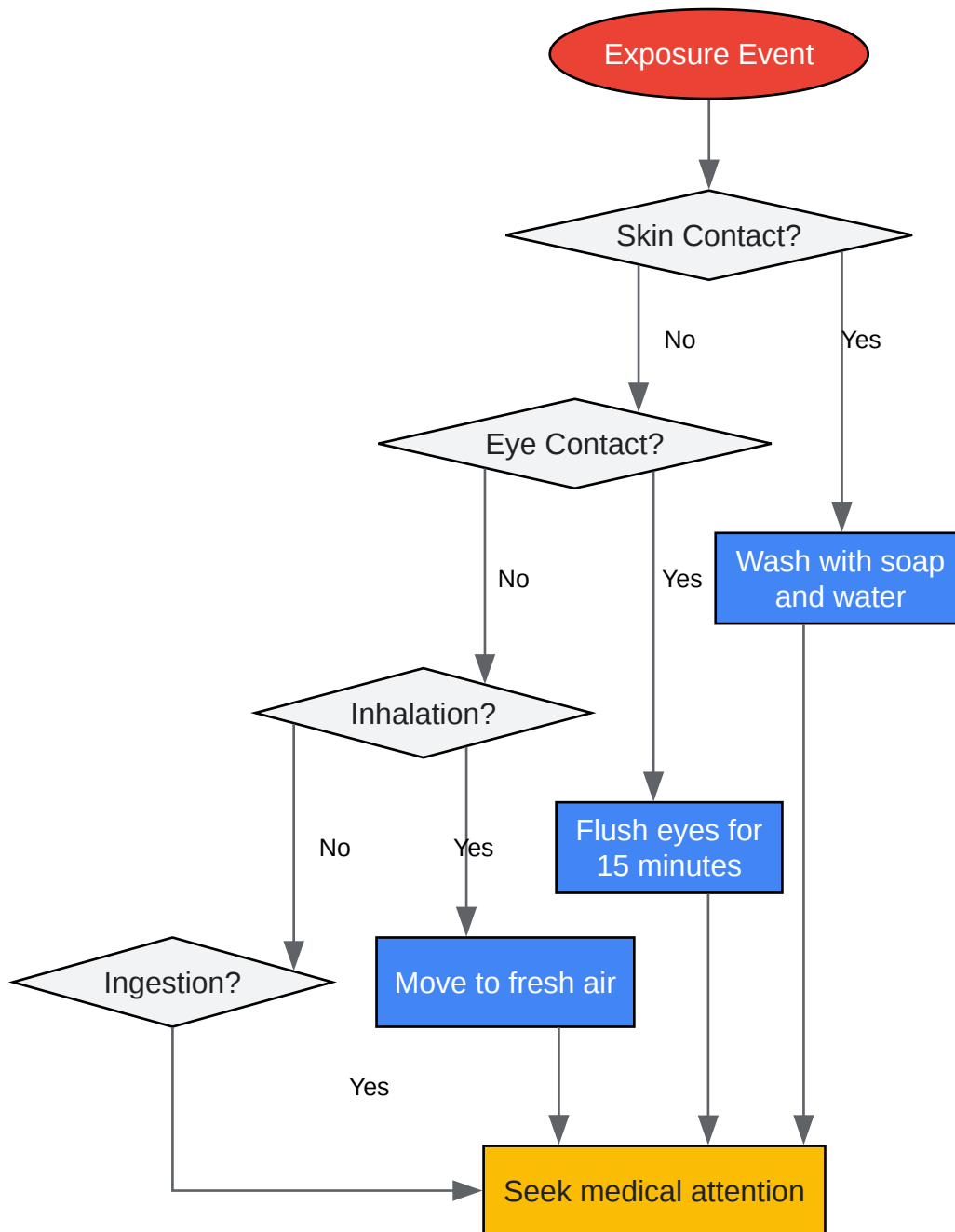
Caption: Hierarchy of controls for safe handling.



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Caption: A typical experimental workflow.

First Aid Decision Tree



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Caption: A first aid decision tree for exposure.

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